

Application Notes: Penniclavine Isolation and Purification

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Compound of Interest

Compound Name: *Penniclavine*

CAS No.: 519-13-1

Cat. No.: B3343336

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Introduction

Penniclavine is a clavine-type ergot alkaloid naturally produced by various species of fungi, particularly within the *Penicillium* and *Claviceps* genera, and is also found in the seeds of plants like *Ipomoea tricolor* and *Argyrea nervosa* (Hawaiian baby woodrose).^{[1][2][3]} As a member of the ergoline family, which includes compounds with significant pharmacological activities, the efficient isolation and purification of **penniclavine** are crucial for research into its potential therapeutic applications, for use as an analytical standard, and for professionals in drug development. These protocols outline the methodologies for the production of **penniclavine** through fungal fermentation, followed by its extraction and purification using chromatographic techniques.

The general workflow involves cultivating a **penniclavine**-producing fungal strain, extracting the crude alkaloids from the fermentation culture, and then purifying the target compound through a series of chromatographic steps.

Experimental Protocols

Protocol 1: Fungal Culture and Fermentation for Ergot Alkaloid Production

This protocol details the surface culture fermentation method for producing ergot alkaloids from *Penicillium* species. Optimization of culture conditions is critical for maximizing the yield.[4]

Materials:

- Selected *Penicillium* sp. strain (e.g., *Penicillium commune*)
- Fermentation Medium (M5 Medium as a base)[4]
- Sucrose (35% w/v)
- Yeast Extract (30% w/v)
- Potassium Dihydrogen Phosphate (KH₂PO₄) (2 g/L)
- Deionized Water
- Hydrochloric Acid (HCl) or Sodium Hydroxide (NaOH) for pH adjustment
- Erlenmeyer Flasks (1000 mL)
- Incubator

Procedure:

- **Medium Preparation:** Prepare the M5 fermentation medium by dissolving 350 g of sucrose, 300 g of yeast extract, and 2 g of KH₂PO₄ in 1 liter of deionized water. Adjust the pH of the medium to 5.0 using HCl or NaOH.
- **Sterilization:** Dispense 100 mL of the prepared medium into 1000 mL Erlenmeyer flasks and sterilize by autoclaving.
- **Inoculation:** Inoculate each flask with 15 mL of a spore suspension of the selected *Penicillium* strain under sterile conditions.

- Incubation: Incubate the flasks under static (surface culture) conditions at a controlled temperature for a period of 30 days to allow for fungal growth and secondary metabolite production.
- Harvesting: After the incubation period, the fungal mycelia and the culture broth are harvested for extraction.

Protocol 2: Extraction of Crude Penniclavine

This protocol describes a general solvent extraction method for obtaining crude ergot alkaloids from fungal fermentation materials.

Materials:

- Harvested fungal culture (mycelia and broth)
- Ethyl Acetate (EtOAc)
- Methanol (MeOH)
- Large extraction vessel
- Filtration apparatus (e.g., cheesecloth, Buchner funnel)
- Rotary evaporator

Procedure:

- Separation: Separate the fungal mycelia from the liquid culture broth by filtration through cheesecloth.
- Broth Extraction: Extract the filtered broth three times with an equal volume of ethyl acetate (EtOAc). Combine the organic layers.
- Mycelia Extraction: Extract the harvested mycelia exhaustively with methanol (MeOH), potentially using ultrasound to improve efficiency. Filter the extract to remove solid biomass.

- Concentration: Concentrate the methanolic extract from the mycelia under reduced pressure using a rotary evaporator.
- Combining Extracts: Combine the concentrated mycelial extract with the ethyl acetate extract from the broth.
- Final Concentration: Evaporate the combined organic solvents completely under reduced pressure to yield the crude extract containing **penniclavine** and other metabolites.

Protocol 3: Chromatographic Purification of Penniclavine

This protocol outlines a multi-step purification strategy using column chromatography and High-Performance Liquid Chromatography (HPLC) to isolate **penniclavine** from the crude extract.

Materials:

- Crude alkaloid extract
- Silica Gel (for column chromatography)
- Sephadex LH-20 (for size-exclusion chromatography)
- Solvents for chromatography (e.g., petroleum ether, ethyl acetate, methanol, water)
- Reversed-phase C18 semi-preparative HPLC column
- HPLC system with a suitable detector (e.g., UV or MS)
- Acetonitrile and water (HPLC grade)

Procedure:

- Silica Gel Column Chromatography:
 - Subject the crude extract to silica gel column chromatography.

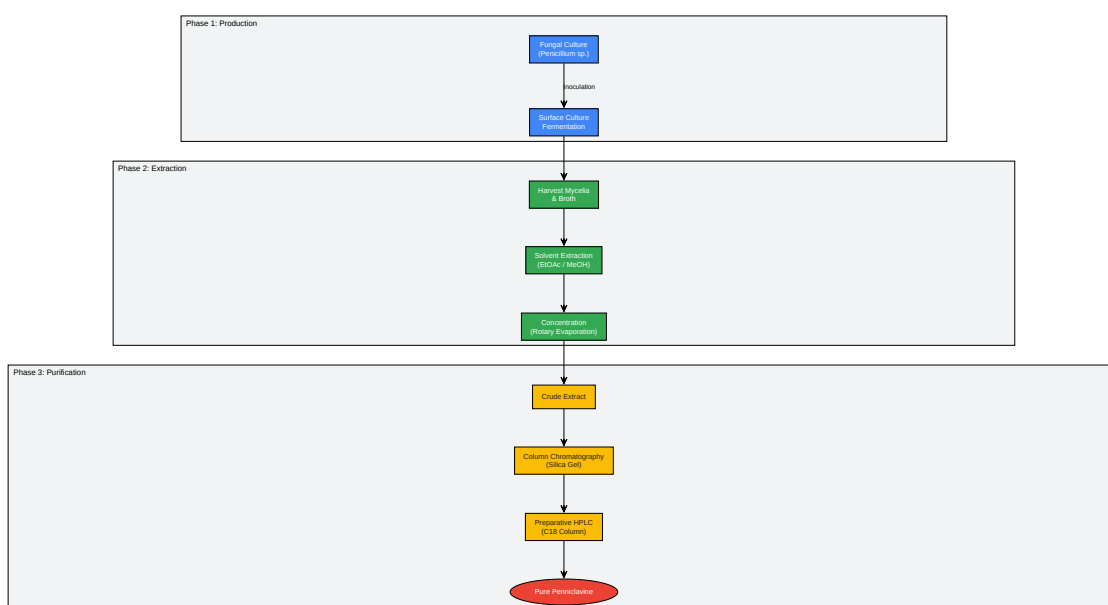
- Elute the column with a gradient solvent system, such as petroleum ether-ethyl acetate, starting from 100:0 and gradually increasing the polarity to 0:100.
- Collect fractions and monitor their composition using Thin-Layer Chromatography (TLC). Combine fractions containing compounds with similar R_f values.
- Size-Exclusion Chromatography:
 - Further purify the fractions containing the target compound using a Sephadex LH-20 column with methanol as the mobile phase to separate compounds based on size.
- Preparative HPLC:
 - Perform the final purification step on the **penniclavine**-rich fraction using a reversed-phase C18 semi-preparative HPLC column.
 - Use an isocratic or gradient elution with a mobile phase consisting of a mixture of acetonitrile and water. The exact ratio should be optimized for the best separation.
 - Monitor the elution profile with a UV detector and collect the peak corresponding to **penniclavine**.
- Purity Confirmation:
 - Verify the purity and confirm the identity of the isolated **penniclavine** using analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Quantitative Data Summary

Quantitative data for the yield of **penniclavine** specifically is not widely published. The table below presents yields for total ergot alkaloids or other secondary metabolites from fungal cultures to provide a general reference for expected production levels.

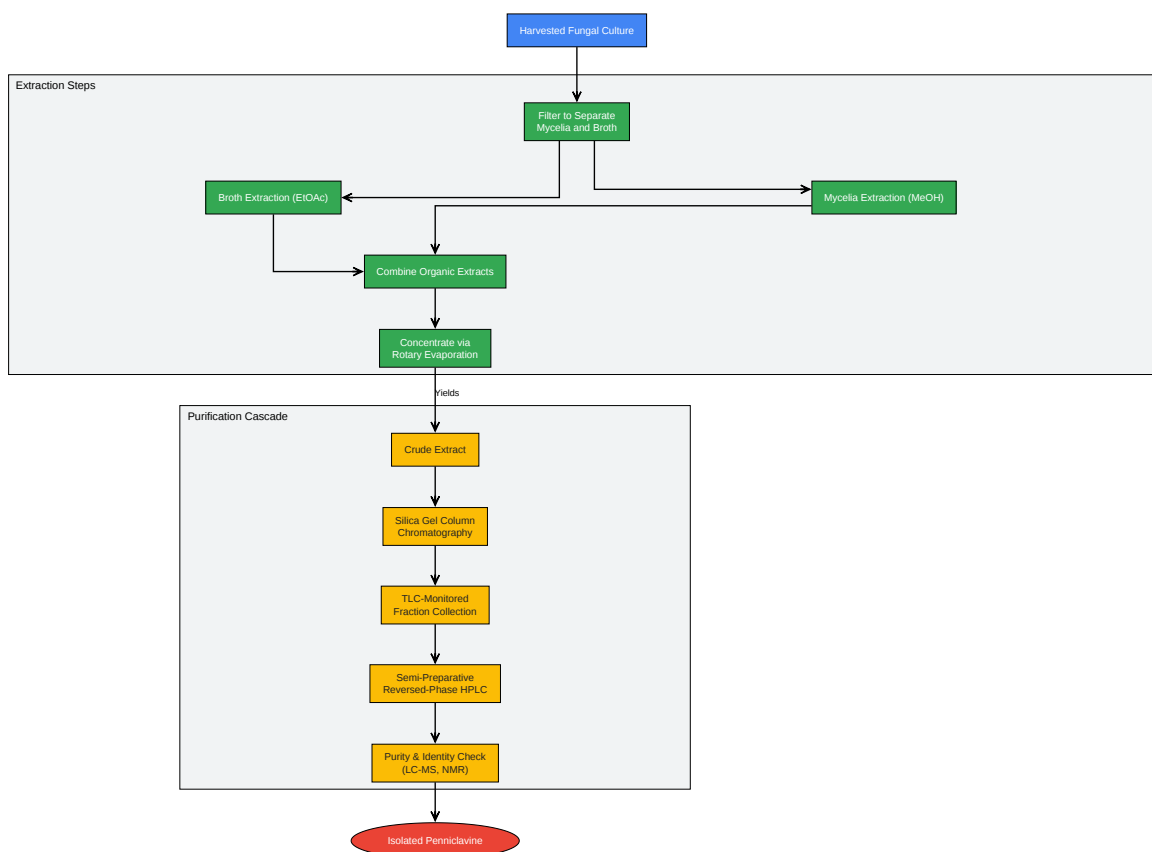
Fungal Species	Product	Fermentation Type	Yield	Reference
Penicillium commune	Total Ergot Alkaloids	Surface Culture	4.32 mg/L	
Penicillium sp. ESF2M	Lovastatin	Submerged Fermentation	20 mg/L	

Visualized Workflows



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Caption: High-level workflow for **penicillavine** production, extraction, and purification.



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References

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- [4. researchgate.net \[researchgate.net\]](#)
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